

Butyryl Chloride: A Comprehensive Technical Guide on Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Butyryl chloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Butyryl chloride** (C₄H₇ClO), also known as butanoyl chloride, is a key organic compound widely utilized as a chemical intermediate in the synthesis of a diverse range of products.[1][2] As a member of the acyl halide family, its high reactivity makes it an essential reagent for introducing the butyryl group into various molecules.[3] This technical guide provides an in-depth overview of the chemical properties and reactivity of **butyryl chloride**, complete with experimental protocols and visual diagrams to support researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

Butyryl chloride is a colorless to light yellowish, highly flammable liquid characterized by a strong, pungent odor.[1][3][4][5] It is denser than water and fumes in moist air due to its reaction with water vapor.[6][7]

Table 1: Physical and Chemical Properties of **Butyryl Chloride**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ ClO	[3][4][8]
Molecular Weight	106.55 g/mol	[7][9]
Appearance	Clear, colorless to light yellow liquid	[3][4][7]
Odor	Sharp, pungent	[3][4][7]
Density	1.026 g/mL at 25 °C	[1][9]
Boiling Point	102 °C (at 760 mmHg)	[6][9]
Melting Point	-89 °C	[4][9]
Flash Point	18 °C (64.4 °F)	[4][9]
Vapor Density	3.7 (vs air)	[9]
Refractive Index	n _{20/D} 1.412	[9]
Solubility	Soluble in aprotic organic solvents like ether, chloroform, and toluene.[3][4][8]	[3][4][8]
Water Solubility	Decomposes exothermically.[6][8][10]	[6][8][10]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **butyryl chloride**.

- ¹H NMR:** The proton NMR spectrum provides information about the hydrogen atoms in the molecule.[11]
- Mass Spectrometry:** The mass spectrum shows the fragmentation pattern of the molecule upon ionization, which is useful for confirming its structure and molecular weight.[7][12]
- Raman Spectroscopy:** Raman spectra are also available for the characterization of **butyryl chloride**. [13]

Reactivity and Key Reactions

The reactivity of **butyryl chloride** is dominated by the electrophilic nature of the carbonyl carbon, which is susceptible to attack by nucleophiles.^[14] This reactivity makes it a versatile reagent in organic synthesis.

Butyryl chloride readily undergoes nucleophilic acyl substitution reactions with a variety of nucleophiles.^{[15][16]} The general mechanism involves the addition of a nucleophile to the carbonyl carbon, followed by the elimination of the chloride leaving group.^{[14][15][17]}

Caption: General mechanism of nucleophilic acyl substitution of **butyryl chloride**.

Key reactions include:

- Hydrolysis: Reacts vigorously with water to form butyric acid and hydrochloric acid.^{[8][10][18]}
- Alcoholysis: Reacts with alcohols to yield esters.^{[4][10]}
- Aminolysis: Reacts with ammonia, primary amines, and secondary amines to form primary, secondary, and tertiary amides, respectively.^{[4][10]}
- Reaction with Carboxylates: Reacts with carboxylate salts to form carboxylic anhydrides.^[15]

Butyryl chloride is a common reagent in Friedel-Crafts acylation reactions, where it is used to introduce a butanoyl group onto an aromatic ring.^{[19][20][21]} This reaction typically requires a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^{[20][21]} The reaction proceeds through the formation of a resonance-stabilized acylium ion, which then acts as the electrophile.^[22]

Caption: Mechanism of Friedel-Crafts acylation of benzene with **butyryl chloride**.

Experimental Protocols

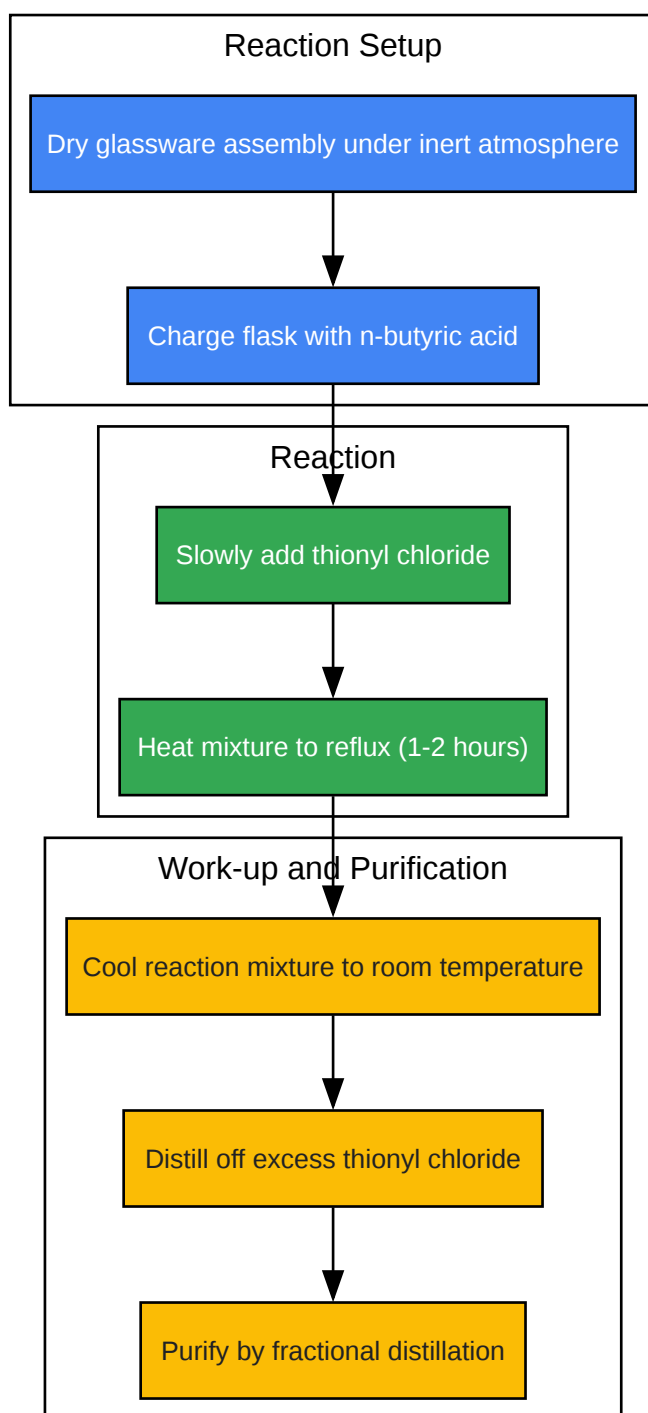
Butyryl chloride is commonly synthesized by the chlorination of butyric acid. Thionyl chloride (SOCl_2) is a frequently used chlorinating agent due to the convenient removal of gaseous byproducts (SO_2 and HCl).^{[23][24][25]}

Materials and Equipment:

- n-Butyric acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride
- Round-bottom flask
- Reflux condenser with a gas outlet connected to a scrubber
- Dropping funnel
- Heating mantle
- Distillation apparatus

Procedure:

- Preparation: Ensure all glassware is thoroughly dried to prevent hydrolysis of the reagents and product.[\[25\]](#) The reaction should be conducted in a well-ventilated fume hood.
- Reaction Setup: In a round-bottom flask, place n-butyric acid.[\[23\]](#)
- Reagent Addition: Slowly add thionyl chloride (typically 1.1-1.5 equivalents) to the n-butyric acid through a dropping funnel at room temperature.[\[23\]](#)[\[25\]](#) The reaction is exothermic and will evolve hydrogen chloride and sulfur dioxide gas, which should be directed to a scrubber.
- Reaction: After the addition is complete, gently heat the mixture to reflux for 1-2 hours to drive the reaction to completion.[\[23\]](#)
- Work-up and Purification: Once the reaction is complete, allow the mixture to cool to room temperature. The excess thionyl chloride can be removed by distillation. The crude **butyryl chloride** is then purified by fractional distillation.[\[23\]](#)[\[25\]](#)



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Caption: Experimental workflow for the synthesis of **butyryl chloride**.

Butyryl chloride is a hazardous substance and requires careful handling.[5][8]

- **Flammability:** It is a highly flammable liquid and should be kept away from ignition sources. [\[5\]](#)[\[6\]](#)[\[9\]](#)
- **Corrosivity:** It is corrosive and can cause severe skin burns and eye damage. [\[4\]](#)[\[5\]](#)
- **Reactivity with Water:** It reacts violently with water, releasing corrosive hydrogen chloride gas. [\[3\]](#)[\[6\]](#) Therefore, it must be handled under anhydrous conditions.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a face shield, chemically resistant gloves, and a lab coat when handling **butyryl chloride**. [\[26\]](#)[\[27\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, bases, and alcohols. [\[5\]](#)[\[26\]](#)

Applications in Research and Development

Butyryl chloride serves as a valuable intermediate in the synthesis of a wide array of compounds, including:

- **Pharmaceuticals:** It is used in the production of various active pharmaceutical ingredients (APIs). [\[1\]](#)[\[8\]](#)[\[10\]](#)
- **Agrochemicals:** It is an intermediate in the manufacturing of pesticides. [\[8\]](#)[\[10\]](#)
- **Other Chemicals:** It is also used in the synthesis of dyes, perfume fixatives, and polymerization catalysts. [\[1\]](#)[\[10\]](#)

Conclusion: **Butyryl chloride**'s high reactivity, stemming from the electrophilic nature of its carbonyl carbon, makes it a cornerstone reagent in organic synthesis. A thorough understanding of its chemical and physical properties, coupled with strict adherence to safety protocols, is paramount for its effective and safe utilization in research and industrial applications.

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